

Personal protective equipment for handling Tofogliflozin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tofogliflozin

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Essential Safety and Handling Guide for Tofogliflozin

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tofogliflozin**. Adherence to these guidelines is essential to ensure personal safety and minimize environmental contamination.

Hazard Identification and Classification

Tofogliflozin is an active pharmaceutical ingredient (API) that requires careful handling due to its potential health effects. The following table summarizes its hazard classification according to the Globally Harmonized System (GHS).

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2][3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[3]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[3][4]

Signal Word: Warning[1][3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table outlines the minimum PPE requirements for handling **Tofogliflozin** in various laboratory scenarios.

Activity	Engineering Controls	Respiratory Protection	Eye/Face Protection	Hand Protection	Skin and Body Protection
Weighing/Dispensing Powder	Chemical fume hood or ventilated balance enclosure	NIOSH-approved respirator for dusts[3]	Tightly fitting safety goggles with side-shields[2][4][5]	Compatible chemical-resistant gloves (double-gloving recommended)[3][6]	Lab coat or impervious clothing[2][4]
Preparing Solutions	Chemical fume hood	Not generally required if handled in a fume hood	Safety goggles with side-shields[2][4]	Compatible chemical-resistant gloves[3]	Lab coat[3]
General Handling	Well-ventilated area[2]	Not generally required	Safety glasses[3]	Compatible chemical-resistant gloves[3]	Lab coat[3]
Cleaning Spills	Ensure adequate ventilation[2]	NIOSH-approved respirator[3]	Safety goggles and face shield[6]	Heavy rubber gloves[3]	Impervious clothing/gown[2][4]

Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **Tofogliflozin** from receipt to disposal.

3.1. Pre-Handling Procedures

- Review Safety Data Sheet (SDS): Before working with **Tofogliflozin**, thoroughly read and understand its SDS.[7]
- Designate a Handling Area: All work with **Tofogliflozin** powder should be conducted in a designated area, such as a chemical fume hood or a ventilated enclosure, to control airborne

levels.[3]

- Assemble PPE: Ensure all necessary PPE is available and in good condition.
- Prepare for Spills: Locate the nearest spill kit, safety shower, and eyewash station.[2][4]

3.2. Handling Procedures

- Don PPE: Put on all required PPE as specified in the table above.
- Weighing: Carefully weigh the required amount of **Tofogliflozin** in a ventilated balance enclosure or fume hood to minimize dust generation.[8]
- Preparing Solutions: When dissolving **Tofogliflozin**, add the solvent slowly to the powder to avoid splashing. **Tofogliflozin** is soluble in organic solvents like ethanol, DMSO, and dimethyl formamide at approximately 30 mg/ml.[7]
- Avoid Contamination: Do not eat, drink, or smoke in the handling area.[2][4] Wash hands thoroughly after handling, even if gloves were worn.[2][3]
- Storage: Keep the container tightly closed when not in use.[2][3] Store in a cool, well-ventilated area, with a recommended temperature of -20°C for the solid powder.[2][7]

3.3. Post-Handling Procedures

- Decontamination: Clean all work surfaces and equipment after use.
- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands immediately.
- Waste Disposal: Dispose of all waste materials according to the disposal plan outlined below.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Incident	First Aid / Emergency Action
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3] Remove contaminated clothing and wash it before reuse.[2][3] Seek medical attention if irritation occurs.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[3] Remove contact lenses if present and easy to do so.[2] Seek immediate medical attention.[2][3]
Inhalation	Move the person to fresh air.[2][3] If breathing is difficult, provide oxygen or artificial respiration. [3] Seek immediate medical attention.[3]
Ingestion	Rinse mouth with water.[2][3] Do NOT induce vomiting.[3] Call a poison control center or doctor immediately for treatment advice.[3][4]
Accidental Spill	Evacuate personnel to a safe area.[2] Wear full PPE, including respiratory protection, during cleanup.[2][3] Avoid generating dust.[3][5] Contain the spill and collect the material using an absorbent material for liquids or by carefully sweeping up solids.[3] Place the collected material in a sealed container for disposal.[3]

Disposal Plan

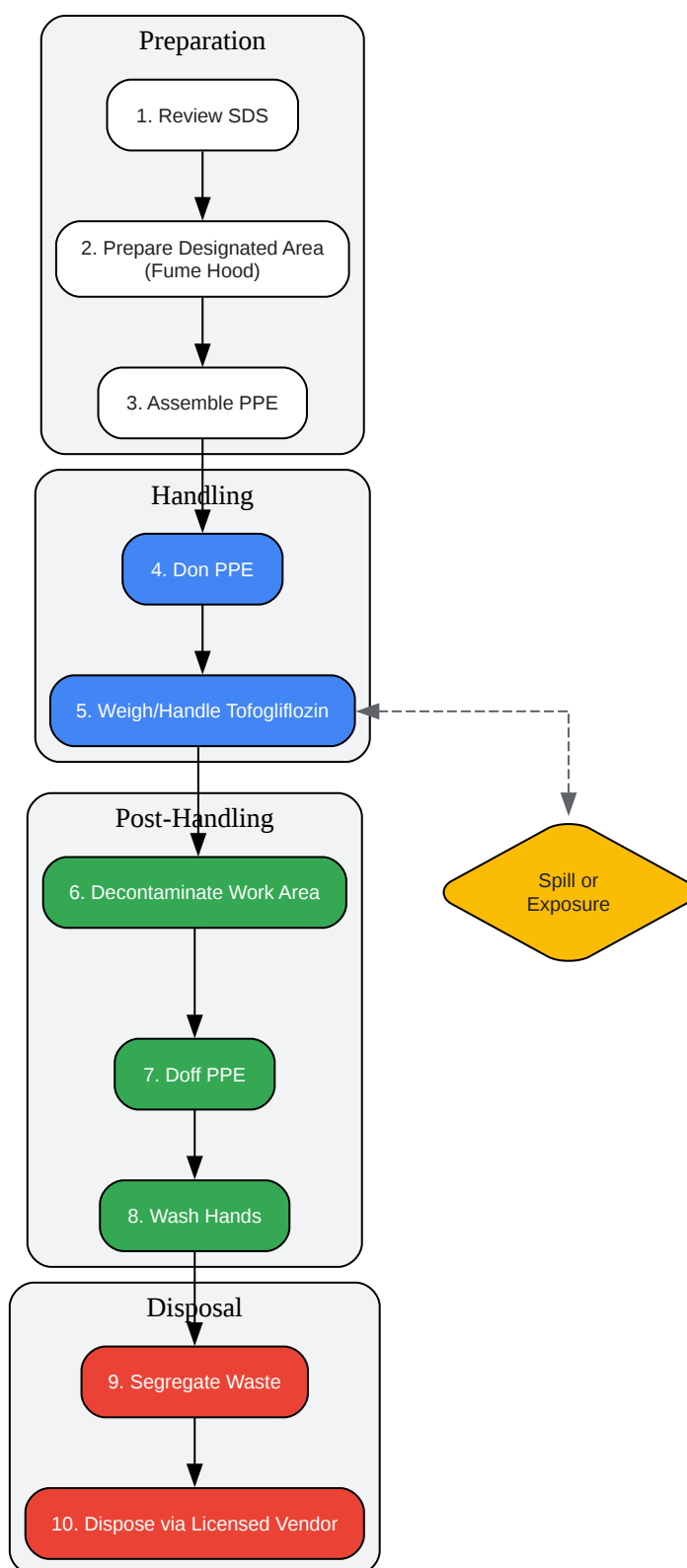
Proper disposal of **Tofogliflozin** and associated waste is necessary to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Contaminated PPE: Gloves, lab coats, and other disposable items contaminated with **Tofogliflozin** should be placed in a clearly labeled, sealed plastic bag or container.[6]

- Unused Product: Unwanted or expired **Tofogliflozin** is considered chemical waste.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as chemical waste. Puncture the container to prevent reuse.[\[5\]](#)
- Disposal Method:
 - All **Tofogliflozin** waste must be disposed of through a licensed chemical waste disposal company.[\[5\]](#)
 - Do not discharge **Tofogliflozin** or its solutions into sewers or waterways, as it is very toxic to aquatic life.[\[1\]](#)[\[3\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)[\[3\]](#)

Safe Handling Workflow

The following diagram illustrates the key steps for safely handling **Tofogliflozin** in a laboratory setting.



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Caption: Workflow for the safe handling of **Tofogliflozin**.

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